

Application Notes and Protocols for Angelol K

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Compound of Interest

Compound Name: Angelol K

Cat. No.: B1640547

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and use of **Angelol K** in experimental settings. **Angelol K** is a natural coumarin derivative isolated from the roots of *Angelica sinensis*, a plant with a history in traditional medicine.^[1] It has demonstrated significant biological activity, particularly in the modulation of platelet aggregation.^{[1][2]}

Data Presentation

Physicochemical and Solubility Data of Angelol K

Property	Value	Source
CAS Number	169736-93-0	^{[1][3]}
Molecular Formula	C ₂₀ H ₂₄ O ₇	^{[1][3]}
Molecular Weight	376.40 g/mol	^{[1][3]}
Solubility	Soluble in DMSO	^{[1][3]}
In Vitro Stock Conc.	10 mM in DMSO	^{[1][3]}
Storage (Powder)	-20°C for up to 3 years	^[2]
Storage (in Solvent)	-80°C for up to 1 year (avoid freeze-thaw cycles)	^{[1][2]}

Experimental Protocols

Protocol 1: Preparation of Angelol K for In Vitro Experiments

This protocol details the preparation of **Angelol K** stock solutions and working solutions for use in cell-based assays.

Materials:

- **Angelol K** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Physiological buffer or cell culture medium

Procedure:

- Prepare 10 mM Stock Solution:
 - Equilibrate the **Angelol K** powder to room temperature before opening the vial.
 - Calculate the required amount of DMSO to prepare a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution from 1 mg of **Angelol K** (MW: 376.40 g/mol), add 265.67 μ L of DMSO.
 - Add the calculated volume of DMSO to the vial of **Angelol K** powder.
 - Vortex thoroughly to ensure complete dissolution. The solution should be clear.
 - Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Store the stock solution aliquots at -80°C.[\[2\]](#)

- Prepare Working Solutions:
 - Thaw a single aliquot of the 10 mM **Angelol K** stock solution at room temperature.
 - Perform serial dilutions of the stock solution in a suitable physiological buffer or cell culture medium to achieve the desired final working concentrations (typically in the range of 1 nM to 100 μ M).^[1]
 - Crucial Note: Ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.1% (v/v), as higher concentrations may cause cellular toxicity or artifacts.^[1] For example, to achieve a 10 μ M working concentration from a 10 mM stock, you would perform a 1:1000 dilution. Adding 1 μ L of the 10 mM stock to 1 mL of medium will result in a final DMSO concentration of 0.1%.

Protocol 2: Formulation of Angelol K for In Vivo Animal Studies

Due to its poor aqueous solubility, **Angelol K** requires a specific formulation for in vivo administration to enhance bioavailability.^[1]

Materials:

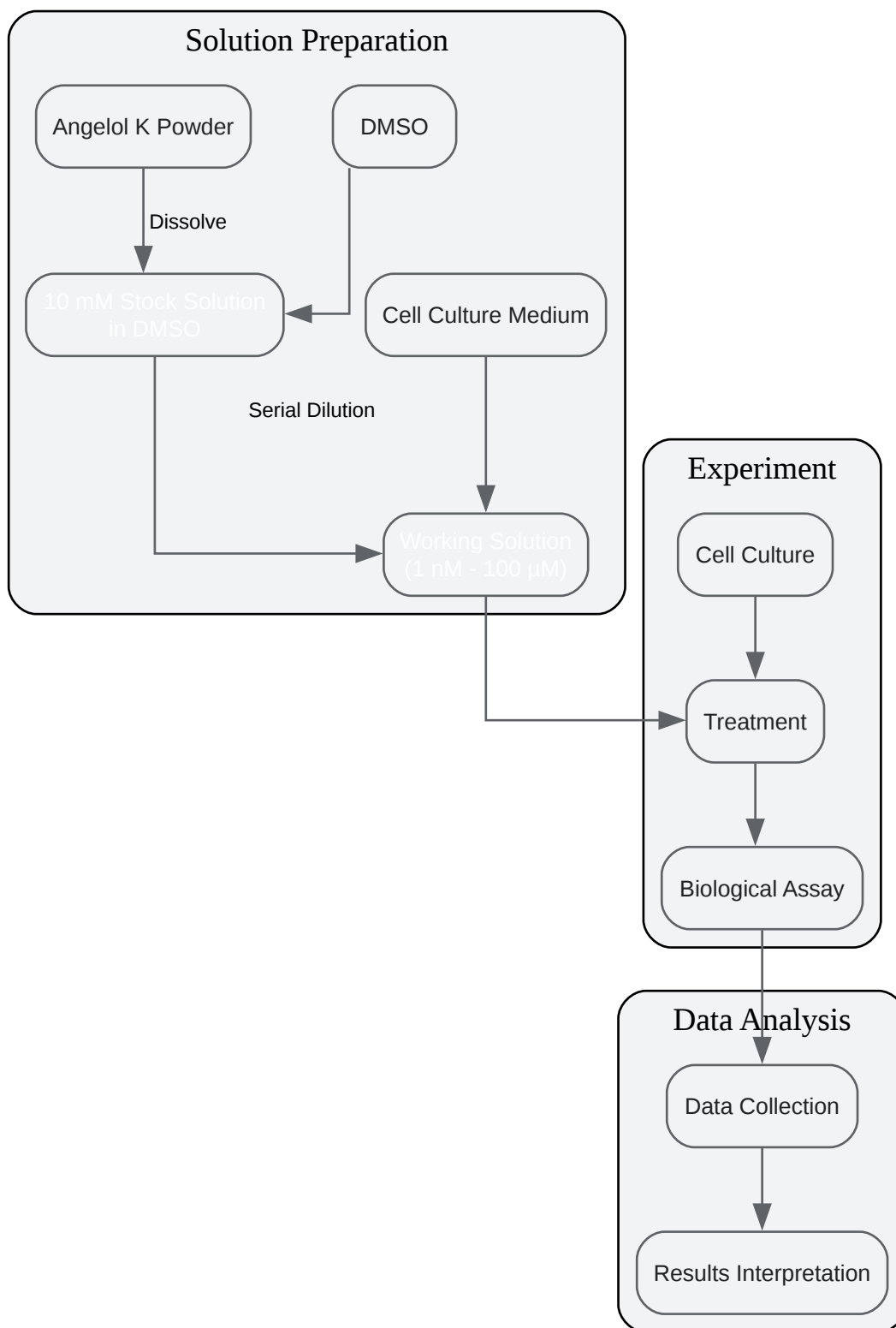
- **Angelol K** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile saline, phosphate-buffered saline (PBS), or sterile water (ddH₂O)
- Sterile tubes
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Prepare the Vehicle Solution:
 - Prepare a vehicle solution consisting of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline/PBS/ddH₂O.
 - For example, to prepare 10 mL of the vehicle solution, mix:
 - 0.5 mL DMSO
 - 3.0 mL PEG300
 - 0.5 mL Tween 80
 - 6.0 mL Saline/PBS/ddH₂O
 - Vortex the mixture thoroughly until a clear and homogenous solution is formed.
- Prepare the **Angelol K** Formulation:
 - Weigh the required amount of **Angelol K** powder.
 - First, dissolve the **Angelol K** powder in the DMSO component of the vehicle. For instance, if your final desired concentration is 2 mg/mL, and you are preparing 1 mL of the final formulation, dissolve 2 mg of **Angelol K** in 50 µL of DMSO.^[2]
 - Gradually add the PEG300, vortexing after addition.
 - Add the Tween 80 and continue to vortex.
 - Finally, add the saline/PBS/ddH₂O to reach the final volume and concentration.
 - Vortex the final solution extensively. If the solution is not completely clear, sonicate it in a water bath until it becomes a clear solution.
 - This formulation should be prepared fresh before each experiment.

Visualizations

Experimental Workflow for In Vitro Studies

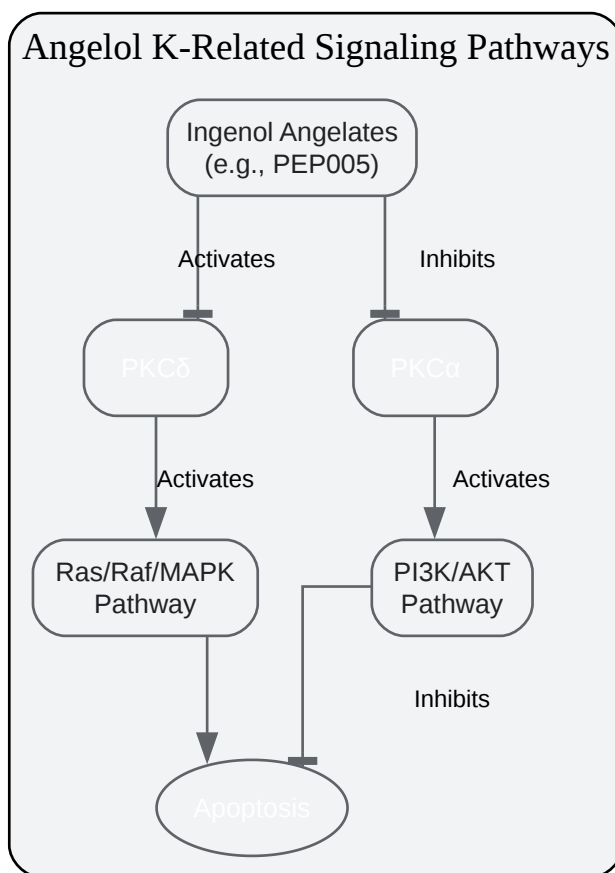


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Caption: Workflow for preparing and using **Angelol K** in in vitro experiments.

Signaling Pathway of Angelol K and Related Compounds

Angelol K is known to inhibit platelet aggregation by interfering with ADP receptor signaling.[1] Related ingenol angelates modulate Protein Kinase C (PKC), which in turn affects the Ras/Raf/MAPK and PI3K/AKT signaling pathways, ultimately leading to apoptosis in cancer cells.[4]

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Caption: Signaling pathways modulated by ingenol angelates related to **Angelol K**.

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